

Technical Safety Guide: 2,3-Butanedione-¹³C₂

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Compound of Interest

Compound Name: 2,3-Butanedione-13C2

Cat. No.: B1147304

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for 2,3-Butanedione-¹³C₂, a stable isotope-labeled compound. The information presented is primarily based on the safety data sheet (SDS) for the unlabeled analogue, 2,3-butanedione (CAS 431-03-8), as a specific, detailed SDS for the ¹³C₂-labeled version is not readily available. It is standard practice to handle isotopically labeled compounds with the same precautions as their unlabeled counterparts.

Section 1: Chemical and Physical Properties

2,3-Butanedione-¹³C₂ is a yellow to greenish liquid with a pungent, butter-like odor.^{[1][2]} It is a highly flammable liquid and vapor.^{[3][4][5]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₆ O ₂	[3]
Molecular Weight	88.07 g/mol	[3]
CAS Number	1173018-75-1	[3][4]
Appearance	Yellow to green liquid	[2]
Odor	Pungent, chlorine-like, butter-like	[1][2]
Boiling Point	88 °C / 190.4 °F @ 760 mmHg	[1][2][4][6]
Melting Point	-4 to -2 °C / 24.8 to 28.4 °F	[1][2][6]
Flash Point	6-7 °C / 42.8-44.6 °F (closed cup)	[1][2][4][6]
Autoignition Temperature	365 °C / 689 °F	[1][2]
Solubility in Water	Soluble	[1][2]
Specific Gravity	0.985	[1][2]
Vapor Density	3 (air = 1)	[2][6]

Section 2: Hazard Identification and Classification

2,3-Butanedione-¹³C₂ is classified as a hazardous substance. The GHS classifications aggregated from multiple sources indicate several primary hazards.[3]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.[3][4][5]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[3][5]
Acute Toxicity, Inhalation	3 / 4	H331/H332: Toxic or harmful if inhaled.[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[3][4][5]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[3][4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[3][4]

NFPA 704 Rating (estimated):

- Health: 2
- Flammability: 3
- Instability: 1

Section 3: Toxicological Information

Exposure to 2,3-butanedione can cause adverse health effects. The substance can be absorbed into the body through inhalation and ingestion.[7]

Exposure Route	Effects
Inhalation	Harmful or toxic if inhaled. Causes respiratory tract irritation.[2][7] Vapors may lead to dizziness, drowsiness, or suffocation.[2] Prolonged or repeated exposure may cause lung damage, with documented cases of irreversible obstructive lung disease (bronchiolitis obliterans) in occupational settings.[6][7][8]
Skin Contact	Causes moderate skin irritation, redness, and pain.[2][8] May be harmful if absorbed through the skin.[2]
Eye Contact	Causes serious eye damage.[3][4][5] May result in chemical conjunctivitis and corneal damage.[2]
Ingestion	Harmful if swallowed.[2][3] May cause gastrointestinal irritation with symptoms of nausea, vomiting, and diarrhea.[2]

Acute Toxicity Data:

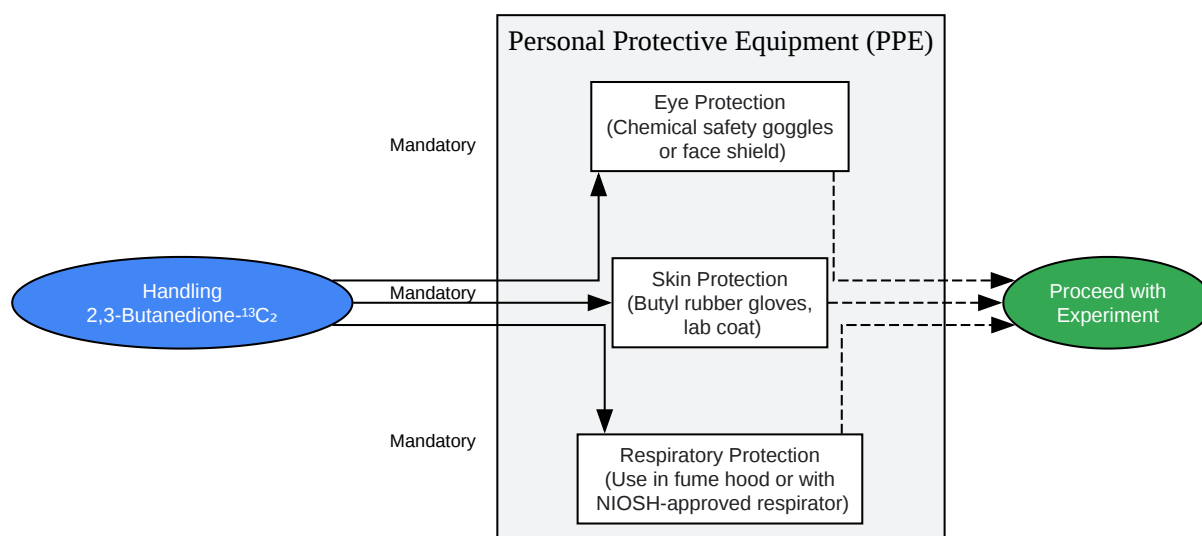
Test	Species	Result
LD50 Oral	Rat	1580 mg/kg[1][8]
LD50 Dermal	Rabbit	> 5000 mg/kg[1]
LC50 Inhalation	Rat	2.25-2.5 mg/L (4h)[1]

Section 4: Experimental Protocols - Safe Handling and Emergency Procedures

Strict adherence to the following protocols is mandatory when working with 2,3-Butanedione-¹³C₂.

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE is the primary line of defense against exposure.



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Caption: Required personal protective equipment for handling 2,3-Butanedione-¹³C₂.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation, but avoid inhaling vapors.
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks).^{[1][2]}
Use non-sparking tools.^{[1][2]}
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.^[2]

- Collection: Place the absorbed material into a suitable, closed container for disposal.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste in accordance with approved waste disposal regulations.[\[1\]](#)

First Aid Measures Protocol

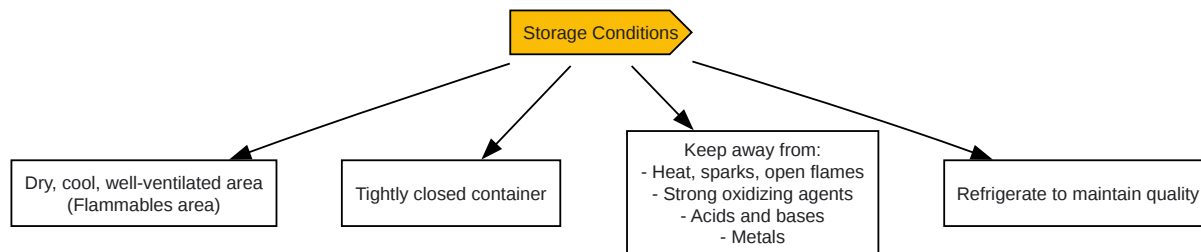
The following procedures should be followed in the case of exposure.

Exposure Type	Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention if irritation persists. [1]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Section 5: Storage and Disposal

Proper storage and disposal are critical for maintaining the stability of the chemical and ensuring safety.

Storage Protocol



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Caption: Key requirements for the safe storage of 2,3-Butanedione-¹³C₂.

- Keep containers tightly closed in a dry, cool, and well-ventilated place designated as a flammables area.[1][5]
- Store away from heat, sparks, open flames, and other ignition sources.[1][2][4]
- Incompatible materials include strong oxidizing agents, acids, strong bases, and metals.[1]
- To maintain product quality, keep the material refrigerated.[1][5]

Disposal Protocol

- Disposal of 2,3-Butanedione-¹³C₂ and its containers must be conducted at an approved waste disposal plant.[1]
- Do not allow the product to enter drains or the environment.
- Empty containers may retain product residue (liquid and/or vapor) and can be dangerous.[2]

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